

Carlina Oxide: A Botanical Insecticide for Next-Generation Pest Management

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Compound of Interest

Compound Name: *Carlina oxide*

Cat. No.: *B125604*

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Carlina oxide, a naturally occurring polyacetylene primarily sourced from the roots of *Carlina acaulis*, is emerging as a potent biopesticide with significant potential for integrated pest management (IPM) strategies.[1][2] This bioactive compound has demonstrated high toxicity against a broad spectrum of agricultural and public health pests, including mites, flies, and moths, while exhibiting a more favorable safety profile for non-target organisms compared to conventional synthetic pesticides.[3][4] Formulations, particularly nanoemulsions, have been developed to enhance its stability and efficacy, paving the way for its application in sustainable agriculture.[5][6][7]

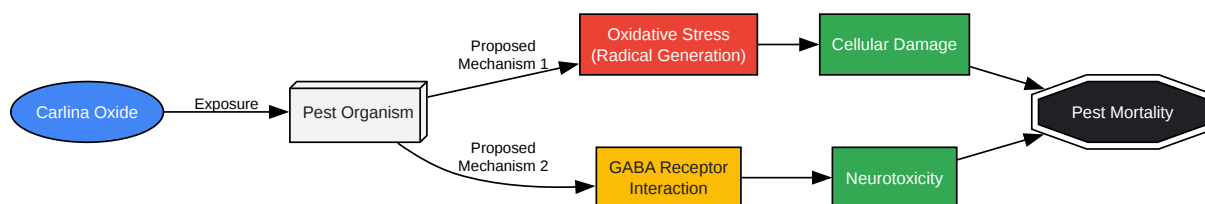
Physicochemical Properties and Sourcing

Carlina oxide, chemically known as 2-(3-phenylprop-1-ynyl)furan, is the major constituent of the essential oil extracted from the roots of *Carlina acaulis*, often exceeding 95% of the total composition.[2][6] It can be obtained through hydrodistillation of the plant's roots or through chemical synthesis, which is being explored to ensure a stable supply for agrochemical production.[8][9][10]

Mechanism of Action

While the precise mode of action of **Carlina oxide** is still under investigation, current research suggests a multi-pronged attack on pests. One proposed mechanism involves the triple bond in its propynyl chain, which may generate radicals leading to oxidative damage within the insect.[3] Additionally, studies suggest that **Carlina oxide** may interact with the insect's γ -

aminobutyric acid (GABA) receptor, a key component of the central nervous system, leading to neurotoxic effects.[11]



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Proposed mechanisms of action for **Carlina oxide** in pest organisms.

Efficacy Data

Carlina oxide has demonstrated significant lethal and sublethal effects on a variety of pests. The following tables summarize key efficacy data from various studies.

Acaricidal Activity

Target Pest	Formulation	Concentration (µL L ⁻¹)	Mortality Rate (%)	LC50 (µL L ⁻¹)	Citation
Aculops lycopersici (Tomato Russet Mite)	Carlina Oxide	5000	100	205.32	[1]
Aculops lycopersici	Carlina Oxide	2500	100	205.32	[1]
Aculops lycopersici	Carlina Oxide	1280	97.78	205.32	[1]
Tetranychus urticae (Two-spotted Spider Mite)	Carlina Oxide	5000	>75 (very toxic)	1145 (females)	[4]
Tetranychus urticae	Carlina Oxide	2500	>75 (very toxic)	1145 (females)	[4]
Tetranychus urticae	Carlina Oxide	1250	51-75 (moderately toxic)	1145 (females)	[4]

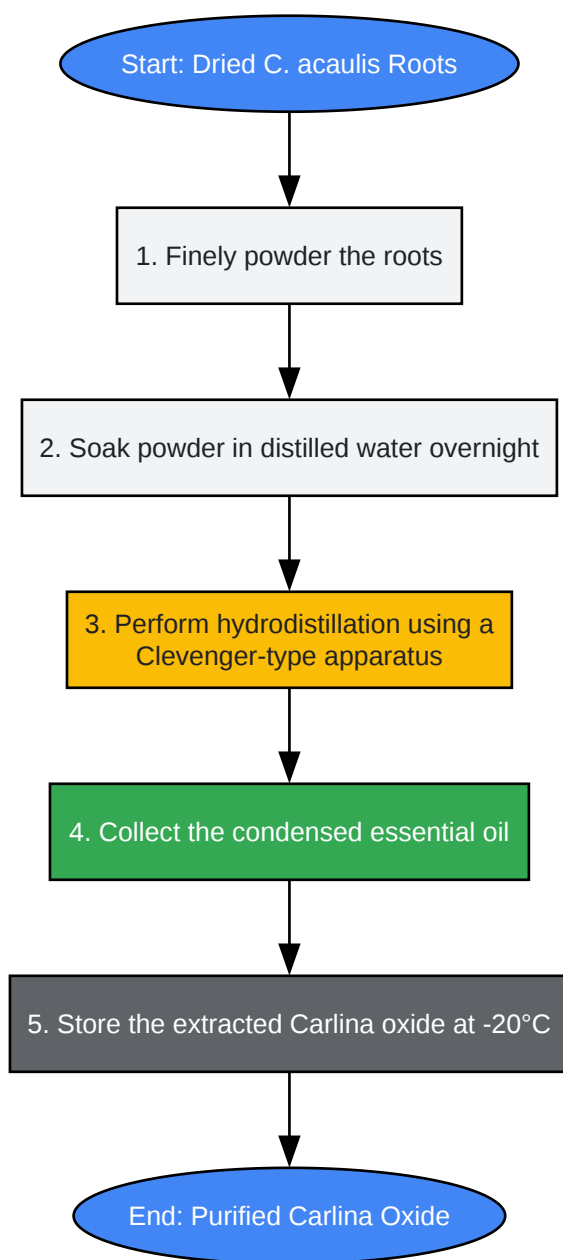
Insecticidal Activity

Target Pest	Formulation	Concentration	Mortality Rate (%)	LC50	Citation
Musca domestica (Housefly)	Carlina Oxide	-	-	LD50 22.1 µg adult ⁻¹	[3]
Culex quinquefasciatus (Southern House Mosquito)	Carlina Oxide	-	-	1.31 µg mL ⁻¹	[2]
Lobesia botrana (European Grapevine Moth)	Carlina Oxide EO	-	-	7.299 µL/mL	[6]
Lobesia botrana	Carlina Oxide NE	-	-	9.044 µL/mL	[6]
Philaenus spumarius (Meadow Spittlebug)	3% Carlina Oxide NE	72 hours	90	-	[3]
Tuta absoluta (Tomato Leafminer)	0.25% Carlina Oxide NE	24 hours (translaminar)	100	-	[12]

Application Protocols

Extraction of Carlina Oxide from Carlina acaulis Roots

This protocol outlines the hydrodistillation process for obtaining **Carlina oxide**.



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Workflow for the extraction of **Carlina oxide**.

Materials:

- Dried roots of *Carlina acaulis*
- Grinder

- 10 L glass flask
- Distilled water
- Clevenger-type apparatus
- Heating mantle

Protocol:

- Finely powder the dried roots of *Carlina acaulis* using a grinder.
- Soak 1 kg of the powdered roots overnight in a 10 L glass flask with 7 L of distilled water.[\[10\]](#)
- Subject the mixture to hydrodistillation using a Clevenger-type apparatus.
- Continue the distillation process until no more essential oil condenses.
- Collect the essential oil, which is predominantly **Carlina oxide**.
- For long-term preservation, store the extracted **Carlina oxide** at -20°C.[\[13\]](#)

Formulation of a Carlina Oxide Nanoemulsion (NE)

This protocol describes the preparation of a stable oil-in-water (O/W) nanoemulsion.

Materials:

- **Carlina oxide**
- Wetting agent (e.g., Agrozoofarma S.r.l.)
- Surfactant (e.g., Polysorbate 80)
- Oil-cosolvent (e.g., ethyl oleate)
- Distilled water
- Ultrasonic processor

Protocol:

- Prepare the oil phase by mixing **Carlina oxide**, the wetting agent, Polysorbate 80, and ethyl oleate. A sample formulation could have final concentrations of 0.1% wetting agent, 2% Polysorbate 80, and 1% ethyl oleate (w/w).^[5]
- Slowly add the oil phase to the aqueous phase (distilled water) under continuous stirring.
- Subject the resulting coarse emulsion to high-intensity ultrasonication to reduce the droplet size to the nanometer range.
- Characterize the nanoemulsion for particle size, polydispersity index, and stability.

Bioassay Protocols

This method is suitable for assessing the toxicity of **Carlina oxide** formulations against mites and other leaf-dwelling insects.

Protocol:

- Prepare a series of dilutions of the **Carlina oxide** formulation in distilled water.
- Excise leaf discs from an appropriate host plant (e.g., bean leaves for *Tetranychus urticae*).
- Dip each leaf disc into a specific dilution for a standardized time (e.g., 10 seconds).
- Allow the leaf discs to air dry.
- Place the treated leaf discs in a petri dish on a moistened cotton pad.
- Introduce a known number of test organisms (e.g., 20 adult female mites) onto each leaf disc.
- Seal the petri dishes and incubate under controlled conditions (e.g., $25 \pm 1^\circ\text{C}$, 16:8 L:D photoperiod).
- Assess mortality at regular intervals (e.g., 24, 48, 72, and 96 hours).
- A control group treated with water or a blank formulation should be included.

This assay evaluates the toxicity of volatile compounds.

Protocol:

- Apply a specific volume of the **Carlina oxide** formulation onto a filter paper disc.
- Place the treated filter paper inside a sealed container (e.g., a glass jar).
- Introduce the test insects (e.g., 20 adult *Philaenus spumarius*) into the container, ensuring they do not come into direct contact with the treated filter paper.[\[14\]](#)
- Seal the container and incubate under controlled conditions.
- Record mortality at specified time points.
- A control with a solvent-treated filter paper should be run in parallel.

This experiment assesses the repellent or attractive properties of **Carlina oxide**.

Protocol:

- Use a Y-tube olfactometer.
- In one arm of the olfactometer, place a treated substrate (e.g., a leaf disc treated with the **Carlina oxide** formulation).
- In the other arm, place a control substrate (e.g., a leaf disc treated with the solvent or blank formulation).
- Introduce an individual insect into the base of the Y-tube.
- Allow the insect a set amount of time to choose between the two arms.
- Record the insect's choice.
- Repeat with a sufficient number of individuals to allow for statistical analysis.

Safety and Selectivity

A significant advantage of **Carlina oxide** is its relative selectivity. Studies have shown that it has limited toxicity to some non-target beneficial organisms. For instance, while effective against the two-spotted spider mite (*Tetranychus urticae*), it showed no toxic effect on the predatory mite *Neoseiulus californicus* females, although it did exhibit a repellent effect.[4] Similarly, it displayed moderate toxicity to the predatory mite *Typhlodromus exilaratus*, particularly on eggs, suggesting that the formulation and application timing should be carefully considered in IPM programs.[1]

Conclusion and Future Directions

Carlina oxide presents a promising, eco-friendly alternative to synthetic pesticides. Its high efficacy against a range of pests, coupled with its potential for reduced impact on non-target species, makes it a valuable tool for sustainable agriculture. Future research should focus on optimizing formulations to enhance stability and residual activity, further elucidating its mode of action, and conducting field trials to validate its effectiveness under real-world conditions. The development of synthetic analogues also holds promise for improving bioactivity and ensuring a consistent supply for commercial applications.[2][8][9]

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References

- 1. mdpi.com [mdpi.com]
- 2. Synthesis of Carlina Oxide Analogues and Evaluation of Their Insecticidal Efficacy and Cytotoxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pubblicazioni.unicam.it [pubblicazioni.unicam.it]
- 5. pubblicazioni.unicam.it [pubblicazioni.unicam.it]
- 6. Developing a Highly Stable Carlina acaulis Essential Oil Nanoemulsion for Managing Lobesia botrana - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- 8. pubs.acs.org [pubs.acs.org]
- 9. Synthesis of Carlina Oxide Analogues and Evaluation of Their Insecticidal Efficacy and Cytotoxicity | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 10. 2.1. Essential Oil Extraction and Isolation of Carlina Oxide [[bio-protocol.org](https://www.bio-protocol.org)]
- 11. iris.unipa.it [iris.unipa.it]
- 12. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. [efanews.eu](https://www.efanews.eu) [[efanews.eu](https://www.efanews.eu)]
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